

Technical Guide: Solubility and Stability of 2-Amino-5-formylthiazole

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Compound of Interest

Compound Name: 2-Amino-5-formylthiazole

Cat. No.: B086583

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-5-formylthiazole is a heterocyclic organic compound with significance as a synthetic intermediate in the development of pharmaceuticals and other specialty chemicals.[1] Its bifunctional nature, containing both an amine and an aldehyde group on a thiazole ring, allows for a diverse range of chemical reactions.[1] A thorough understanding of its solubility and stability is critical for its effective use in research and development, particularly in drug discovery and manufacturing. This guide provides a summary of the known physicochemical properties of **2-Amino-5-formylthiazole**, along with detailed, generalized experimental protocols for determining its solubility and stability.

Physicochemical Properties

A compilation of the available physical and chemical properties for **2-Amino-5-formylthiazole** is presented below. This data is essential for handling, storage, and for the design of experimental procedures.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₄ N ₂ OS	[2][3]
Molecular Weight	128.15 g/mol	[1][3]
Appearance	White to off-white or colorless to slightly yellow crystalline/powdery solid	[1][4]
Melting Point	122-132 °C	[1][2]
pKa (Predicted)	3.16 ± 0.10	[2]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[5]

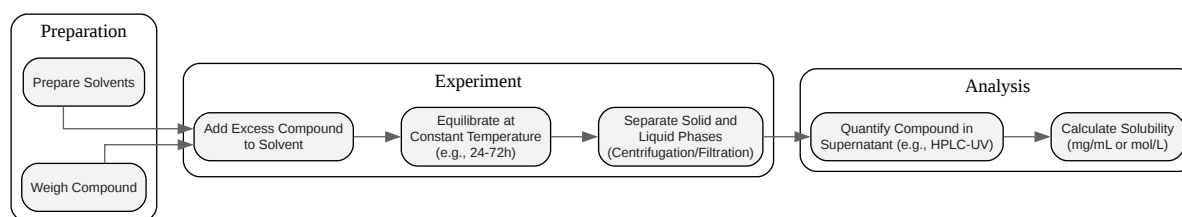
Solubility Profile

Currently, there is limited quantitative solubility data for **2-Amino-5-formylthiazole** in publicly available literature. However, qualitative descriptions of its solubility have been reported.

Solvent Type	Solubility	Source(s)
Water	Slightly soluble	[1][2][4]
Organic Solvents		
Alcohols	Soluble	[1][2][4]
Ethers	Soluble	[4]
Chlorinated Hydrocarbons	Soluble	[1][2][4]
Dimethyl Sulfoxide (DMSO)	Soluble	[5]
Dimethylformamide (DMF)	Soluble	[5]

For drug development and formulation, obtaining precise quantitative solubility data is imperative. A general experimental workflow for determining the thermodynamic solubility of a compound like **2-Amino-5-formylthiazole** is outlined below.

Experimental Workflow for Solubility Determination



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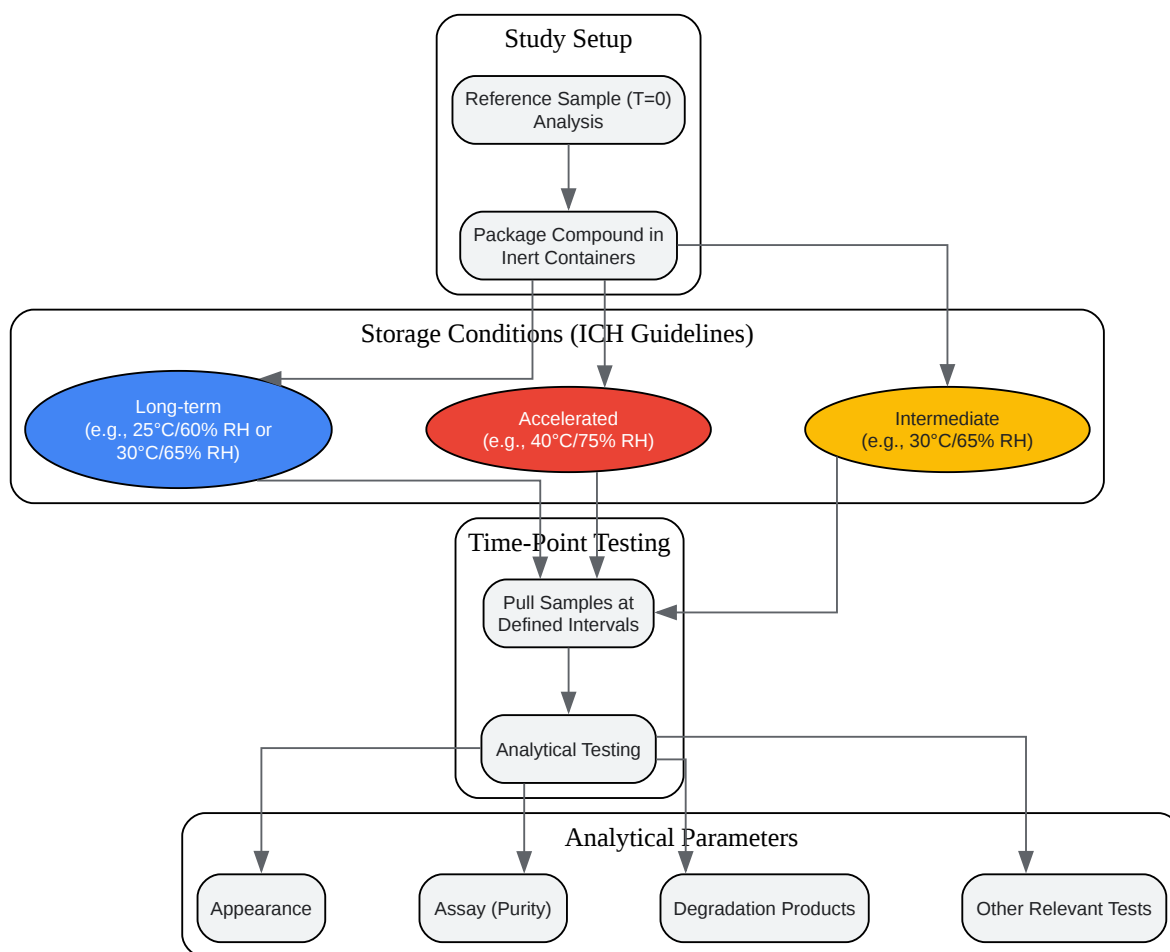
Caption: Experimental workflow for thermodynamic solubility determination.

Stability Profile

The stability of **2-Amino-5-formylthiazole** is a critical parameter, influencing its shelf-life, storage conditions, and compatibility with other substances. It is reported to be stable under normal storage conditions but may react with strong oxidizing agents.^[5] To rigorously assess its stability, a systematic study according to ICH (International Council for Harmonisation) guidelines is recommended.

General Stability Study Design

A typical stability study involves exposing the compound to a range of environmental conditions over a defined period and monitoring for degradation and changes in physical and chemical properties.



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Caption: Logical workflow for a comprehensive stability study.

Experimental Protocols

The following sections provide detailed, generalized methodologies for conducting solubility and stability studies for **2-Amino-5-formylthiazole**.

Protocol for Thermodynamic Solubility Determination

Objective: To determine the equilibrium solubility of **2-Amino-5-formylthiazole** in various solvents at a controlled temperature.

Materials:

- **2-Amino-5-formylthiazole**
- Selected solvents (e.g., water, phosphate buffer pH 7.4, ethanol, DMSO)
- Vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC-UV system or other suitable analytical instrument
- Syringe filters (e.g., 0.45 µm PTFE)

Procedure:

- Prepare stock solutions of **2-Amino-5-formylthiazole** in a suitable solvent for analytical standard curve generation.
- Add an excess amount of **2-Amino-5-formylthiazole** to a series of vials, ensuring a visible amount of solid remains undissolved.
- Add a known volume of each test solvent to the respective vials.

- Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Equilibrate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After equilibration, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet the undissolved solid.
- Carefully withdraw an aliquot of the supernatant and immediately filter it using a syringe filter to remove any remaining solid particles.
- Dilute the filtered supernatant with a suitable solvent to a concentration within the range of the analytical standard curve.
- Analyze the diluted samples using a validated analytical method (e.g., HPLC-UV) to determine the concentration of **2-Amino-5-formylthiazole**.
- Calculate the solubility in mg/mL or mol/L, accounting for the dilution factor.

Protocol for Stability Indicating Study

Objective: To evaluate the stability of **2-Amino-5-formylthiazole** under various environmental conditions and to identify potential degradation products.

Materials:

- **2-Amino-5-formylthiazole**
- Stability chambers with controlled temperature and humidity
- Appropriate sample containers (e.g., amber glass vials)
- HPLC-UV/MS system for separation and identification of degradation products

Procedure:

- Develop and validate a stability-indicating analytical method (e.g., a gradient HPLC method) that can separate the parent compound from any potential degradation products.
- Characterize the initial sample (T=0) for appearance, purity (assay), and the presence of any impurities.
- Aliquot the **2-Amino-5-formylthiazole** into multiple stability containers.
- Place the containers into stability chambers set at the desired conditions as per ICH guidelines (e.g., 25 °C/60% RH, 40 °C/75% RH).[6][7][8]
- At specified time points (e.g., 0, 1, 3, 6 months), remove a set of samples from each storage condition.
- Allow the samples to equilibrate to room temperature.
- Analyze the samples for:
 - Appearance: Any change in color or physical form.
 - Assay: The amount of remaining **2-Amino-5-formylthiazole** to determine the extent of degradation.
 - Degradation Products: The formation and growth of any new peaks in the chromatogram. If possible, identify these degradants using mass spectrometry (MS).
- Compile the data and analyze the trends to determine the degradation rate and establish a potential shelf-life and recommended storage conditions.

Conclusion

While specific quantitative data on the solubility and stability of **2-Amino-5-formylthiazole** is not readily available in the public domain, this guide provides a framework for researchers to systematically determine these critical parameters. The provided physicochemical data serves as a foundation for handling and storage, and the detailed experimental protocols offer a clear path for generating the necessary data to support further research and development activities. Adherence to systematic and validated methodologies, such as those outlined here, is essential for ensuring the quality and reliability of data in a drug development context.

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